

3-Fluoropiperidine-1-carboximidamide: Technical Guide to Structure, Synthesis, and Application[1]

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Compound of Interest

Compound Name: 3-Fluoropiperidine-1-carboximidamide

CAS No.: 2002162-49-2

Cat. No.: B1476562

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Introduction

3-Fluoropiperidine-1-carboximidamide (CAS 2002162-49-2) is a specialized heterocyclic building block used primarily in medicinal chemistry and fragment-based drug discovery (FBDD).[1][2][3] It combines a piperidine scaffold—one of the most ubiquitous pharmacophores in FDA-approved drugs—with two critical functional modifications: a fluorine atom at the C3 position and a carboximidamide (guanidine-like) moiety at the N1 position.

This compound represents a strategic "design element" for optimizing lead compounds. The C3-fluorine atom exploits the gauche effect to influence ring conformation and modulate the pKa of the nitrogen center, while the carboximidamide group serves as a strong basic handle for electrostatic interactions with protein targets (e.g., aspartate or glutamate residues in active sites).

Chemical Identity & Physicochemical Properties[4][5][6][7][8][9][10]

The following table consolidates the core identifiers and calculated properties for **3-Fluoropiperidine-1-carboximidamide**.

Property	Detail
Chemical Name	3-Fluoropiperidine-1-carboximidamide
CAS Number	2002162-49-2
Synonyms	1-Carbamimidoyl-3-fluoropiperidine; 1-Amidinyl-3-fluoropiperidine; N-Aminoiminomethyl-3-fluoropiperidine
Molecular Formula	C ₆ H ₁₂ FN ₃
Molecular Weight	145.18 g/mol
SMILES	<chem>FC1CCCN(C1)C(=N)N</chem>
InChI Key	(Predicted) Structure-dependent
Physical State	Solid (typically as HCl or hemisulfate salt)
Solubility	High in Water, DMSO, Methanol; Low in non-polar solvents
pKa (Predicted)	~13.5 (Guanidine moiety), ~8.5 (Piperidine ring influence)

Structural Analysis[6][9][12][13][14]

- Fluorine Effect:** The fluorine at C3 introduces a strong dipole. Due to the gauche effect (interaction between the C-F bond and the N lone pair or adjacent C-H bonds), the fluorine atom often prefers an axial orientation, which can lock the piperidine ring into a specific chair conformation. This reduces the entropic penalty upon binding to a protein target.
- Guanidine Moiety:** The 1-carboximidamide group is planar and highly basic. It exists predominantly in the protonated form at physiological pH, making the molecule a cation

capable of forming bidentate hydrogen bonds.

Synthesis Protocol

The synthesis of **3-Fluoropiperidine-1-carboximidamide** typically proceeds via the guanylation of the parent amine, 3-fluoropiperidine. This reaction transforms the secondary amine into a guanidine derivative.

Mechanistic Pathway

The most robust method involves the nucleophilic attack of 3-fluoropiperidine on an electrophilic guanylating agent, such as S-methylisothiourea or 1H-pyrazole-1-carboxamidinium.

Step-by-Step Methodology (Representative Protocol)

Reagents:

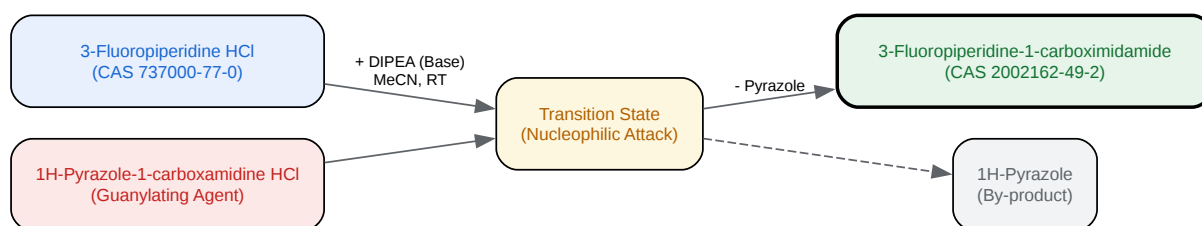
- Precursor: 3-Fluoropiperidine Hydrochloride (CAS 737000-77-0)
- Reagent: 1H-Pyrazole-1-carboxamidinium hydrochloride (CAS 4023-02-3)
- Base:
 - Diisopropylethylamine (DIPEA)
- Solvent: Acetonitrile (MeCN) or DMF

Procedure:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 3-Fluoropiperidine HCl (1.0 eq) in anhydrous MeCN (0.2 M concentration).
- Activation: Add DIPEA (2.5 eq) dropwise to neutralize the HCl salt and generate the free amine in situ. Stir for 10 minutes at room temperature.
- Addition: Add 1H-Pyrazole-1-carboxamidinium hydrochloride (1.1 eq) in a single portion.
- Reaction: Stir the mixture at room temperature for 16 hours. Monitor reaction progress via LC-MS (Target mass $[M+H]^+ = 146.2$).

- Work-up:
 - Concentrate the solvent under reduced pressure.
 - Triturate the residue with diethyl ether to remove pyrazole by-products.
 - The product often precipitates as a salt. For high purity, purify via preparative HPLC (Reverse phase, C18 column, Water/MeCN gradient with 0.1% TFA).
- Isolation: Lyophilize the fractions to obtain **3-Fluoropiperidine-1-carboximidamide** as a hygroscopic solid (typically a TFA or HCl salt).

Synthesis & Logic Diagram



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Figure 1: Synthetic route for the guanylation of 3-fluoropiperidine using a pyrazole-carboximidine donor.

Applications in Drug Development[12][14][15][16][17]

Conformational Restriction & Bioisosterism

The 3-fluoro substituent is not merely a halogen decoration; it is a conformational lock. In the piperidine ring, the C-F bond prefers to be axial due to the dipole-dipole repulsion with the nitrogen lone pair (when neutral) or charge-dipole interactions (when protonated).[4] This pre-organizes the molecule, reducing the entropy loss when the drug binds to its receptor.

- Application: Replacing a standard piperidine with 3-fluoropiperidine in a lead compound can improve potency by 10-100 fold if the binding pocket favors the locked conformation.

Basicity Modulation (pKa Tuning)

The electronegative fluorine atom pulls electron density through the sigma bond framework (inductive effect, -I). This lowers the pKa of the guanidine/amidine group slightly compared to the non-fluorinated analog.

- Result: This can improve membrane permeability (LogD) by increasing the fraction of the neutral species at physiological pH, or conversely, tune the strength of the salt bridge formed with the target protein.

Metabolic Stability

The C3 position of piperidine is a metabolic "hotspot" prone to oxidation by Cytochrome P450 enzymes. Substituting a hydrogen with fluorine blocks this metabolic soft spot, extending the half-life (

) of the drug candidate.

Handling & Safety Protocols

Signal Word:WARNING

Hazard Class	Statement	Precaution
Skin Irritation	H315: Causes skin irritation	Wear nitrile gloves (min 0.11mm thickness).
Eye Irritation	H319: Causes serious eye irritation	Use safety goggles with side shields.
STOT-SE	H335: May cause respiratory irritation	Handle in a fume hood; avoid dust formation.

Storage Conditions:

- Store at 2–8°C (Refrigerate).

- Hygroscopic: Store under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis or caking.
- Keep container tightly closed in a dry and well-ventilated place.

References

- Chemical Identity & CAS Verific
 - Source: ChemSrc Database. "**3-Fluoropiperidine-1-carboximidamide** - CAS 2002162-49-2".^[1]
 - URL:[\[Link\]](#)
- Synthesis of Guanidines
 - Source: Bernatowicz, M. S., et al. "1H-Pyrazole-1-carboxamidine Hydrochloride: An Attractive Reagent for Guanylation of Amines and Its Application to Peptide Synthesis." Journal of Organic Chemistry, 1992, 57(8), 2497–2502.
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- Fluorine Effects in Piperidine Conform
 - Source: Purser, S., et al. "Fluorine in medicinal chemistry." Chemical Society Reviews, 2008, 37, 320-330. (Mechanistic grounding for the gauche effect and metabolic stability).
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